

Cobalt bis(2-ethylhexanoate): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cobalt bis(2-ethylhexanoate)

Cat. No.: B085861

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CAS Number: 136-52-7

This technical guide provides an in-depth overview of **Cobalt bis(2-ethylhexanoate)**, a versatile organometallic compound. It is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document covers the compound's fundamental properties, synthesis methodologies, key applications with a focus on its catalytic activity, and essential safety information.

Physicochemical and Toxicological Data

Cobalt bis(2-ethylhexanoate), also known as cobalt octoate, is a cobalt salt of 2-ethylhexanoic acid.^[1] It is characterized by its deep purple-blue color and its high solubility in non-polar organic solvents.^[2] This solubility is a key attribute for its widespread use in various industrial and research applications.^[2]

Properties

A summary of the key physicochemical properties of **Cobalt bis(2-ethylhexanoate)** is presented in the table below.

Property	Value	References
CAS Number	136-52-7	[2] [3] [4]
Molecular Formula	C16H30CoO4	[2] [3]
Molecular Weight	345.34 g/mol	[2] [3]
Appearance	Blue-purple viscous liquid	[2]
Density	1.002 - 1.01 g/mL at 25 °C	[2] [3]
Boiling Point	228 °C at 760 mmHg	[2] [5]
Melting Point	38 °C	[2] [5]
Flash Point	104 °F (40 °C)	[3]
Water Solubility	40.3 g/L at 20 °C	[3]
IUPAC Name	cobalt(2+);bis(2-ethylhexanoate)	[4]

Toxicological Profile

Cobalt bis(2-ethylhexanoate) is classified as a substance that may cause an allergic skin reaction and is suspected of causing genetic defects.[\[6\]](#)[\[7\]](#) It may also damage fertility or the unborn child and cause damage to organs through prolonged or repeated exposure.[\[6\]](#)[\[7\]](#) The oral median lethal dose (LD50) in female Sprague Dawley rats is greater than 2000 mg/kg body weight.[\[8\]](#) It is not considered to be a skin or eye irritant under experimental conditions.[\[8\]](#) Due to its potential health hazards, appropriate personal protective equipment should be used when handling this compound.

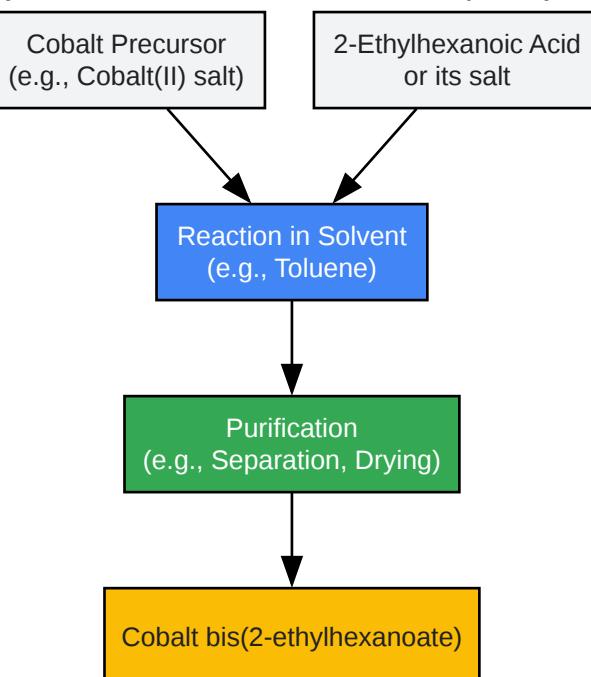
Synthesis of Cobalt bis(2-ethylhexanoate)

The synthesis of **Cobalt bis(2-ethylhexanoate)** can be achieved through several routes, including conventional methods and more advanced electrochemical techniques.

General Synthesis Workflow

The diagram below illustrates a generalized workflow for the synthesis of **Cobalt bis(2-ethylhexanoate)**, which typically involves the reaction of a cobalt precursor with 2-ethylhexanoic acid or its salt, followed by purification.

General Synthesis Workflow for Cobalt bis(2-ethylhexanoate)



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A generalized workflow for the synthesis of **Cobalt bis(2-ethylhexanoate)**.

Experimental Protocol: Electrochemical Synthesis

A detailed experimental protocol for the electrochemical synthesis of **Cobalt bis(2-ethylhexanoate)** is provided below. This method offers an alternative to conventional synthesis routes.[\[1\]](#)

Materials:

- 2-ethylhexanoic acid (20.0 g, 0.138 mol)
- Mineral spirits (10.0 g)
- 0.1N Sodium hydroxide solution (40.0 g)

- Cobalt rod (anode)
- Platinum foil (cathode)

Procedure:

- A reaction cell is charged with 2-ethylhexanoic acid, mineral spirits, and sodium hydroxide solution.[1]
- A cobalt rod is used as the anode and a platinum foil as the cathode.[1]
- A direct current is passed through the cell.[1]
- After passing 14,645 coulombs of electricity, the electrosynthesis process is terminated.[1]
- The weight of the cobalt consumed in the reaction is determined (3.68 g, 0.062 mol).[1]
- The organic phase is separated from the aqueous phase.[1]
- The organic phase is dried under reduced pressure to yield a violet solution of cobalt octoate in mineral spirits containing 10.1% cobalt.[1]

Applications and Mechanisms of Action

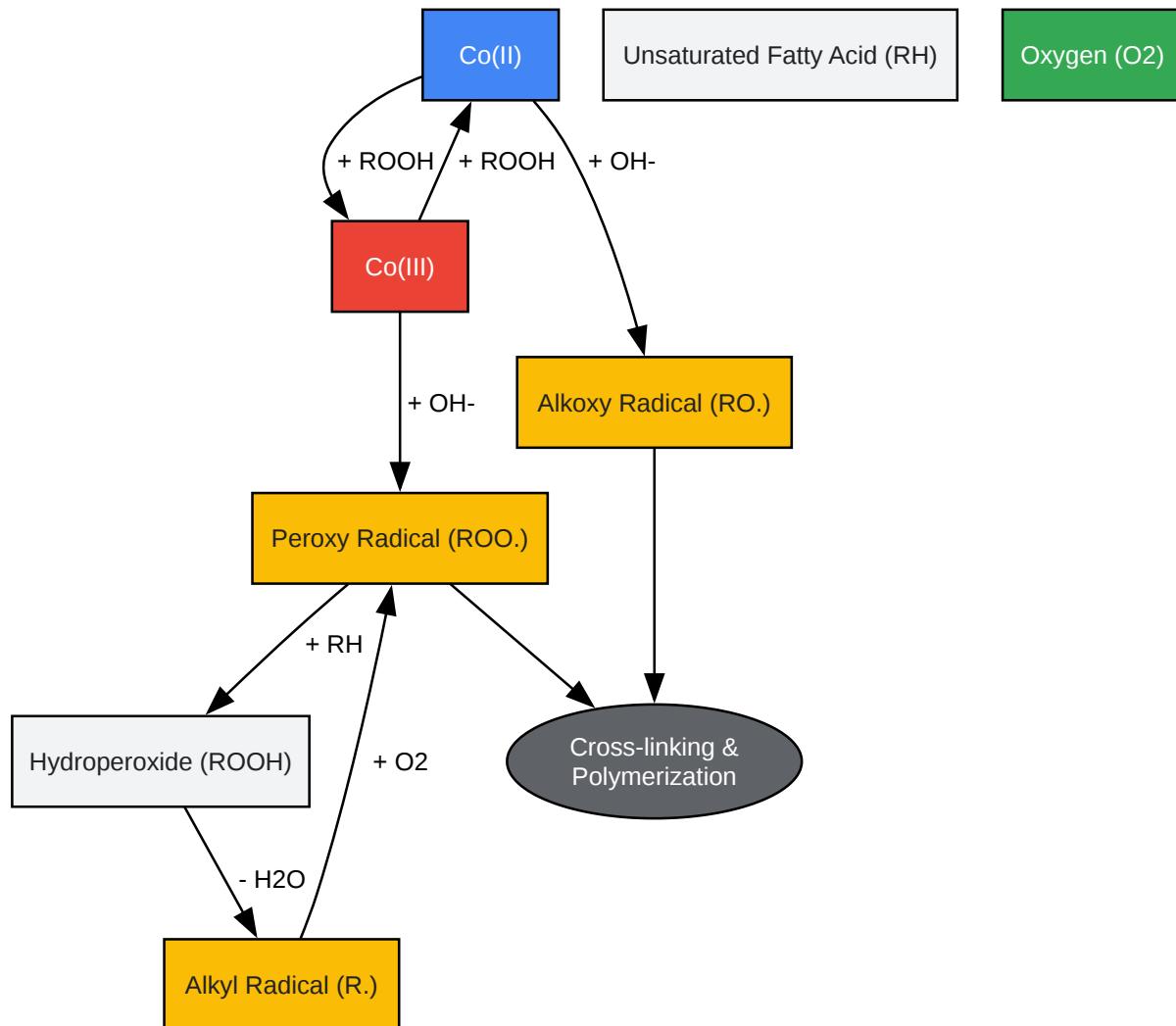
Cobalt bis(2-ethylhexanoate) is a highly versatile compound with numerous applications, primarily stemming from its catalytic activity.[9]

Role as a Paint Drier

One of the most significant applications of **Cobalt bis(2-ethylhexanoate)** is as a drier in alkyd-based paints and coatings.[9][10] It acts as a primary drier, accelerating the oxidative cross-linking of unsaturated fatty acid chains in the alkyd resin binder.[11][12] This process involves the uptake of atmospheric oxygen and the formation of hydroperoxides, which then decompose to form radicals that initiate polymerization.[11]

The catalytic cycle for this process is illustrated in the following diagram:

Catalytic Cycle of Cobalt bis(2-ethylhexanoate) as a Paint Drier

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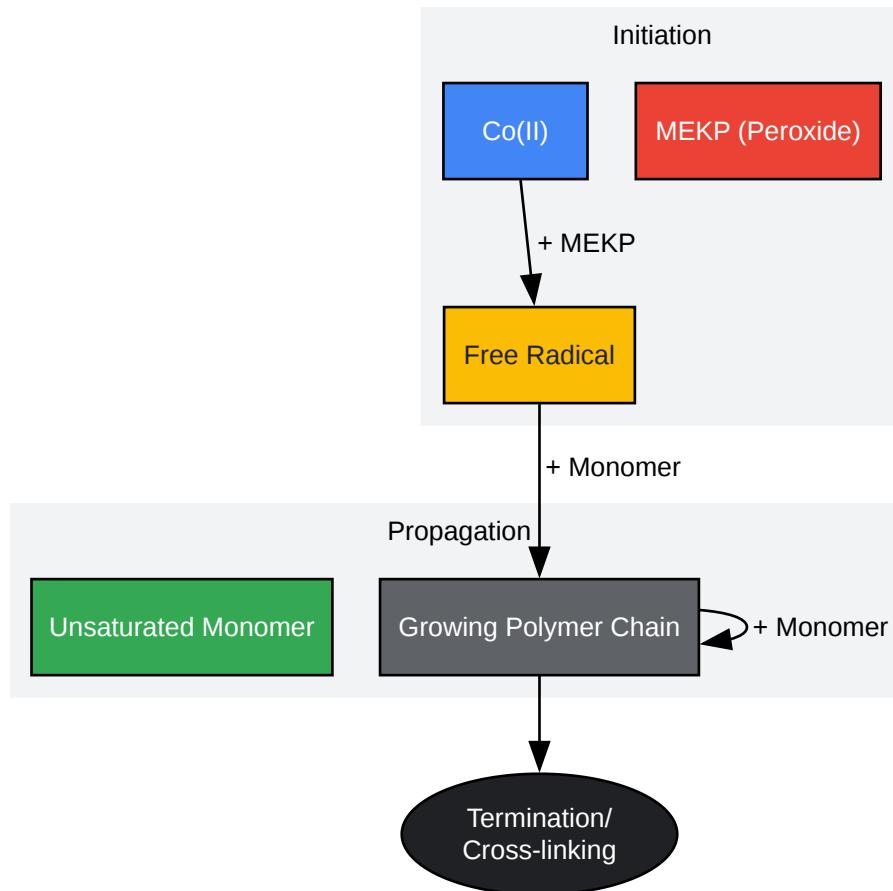
The catalytic cycle of **Cobalt bis(2-ethylhexanoate)** in paint drying.

Catalyst in Polymerization

Cobalt bis(2-ethylhexanoate) also serves as a potent catalyst or accelerator in various polymerization reactions, particularly in the curing of unsaturated polyester resins.[9][13][14] In these systems, it is often used in conjunction with an initiator, such as methyl ethyl ketone peroxide (MEKP).[15] The cobalt compound facilitates the decomposition of the peroxide initiator, generating free radicals that initiate the polymerization and cross-linking of the resin. [14][15]

The initiation and propagation steps of this process are outlined below:

Mechanism of Unsaturated Polyester Resin Curing



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The role of **Cobalt bis(2-ethylhexanoate)** in curing unsaturated polyester resins.

Other Applications

Beyond its primary roles in coatings and polymers, **Cobalt bis(2-ethylhexanoate)** finds application in:

- The synthesis of complex organic molecules and pharmaceutical intermediates.[9]
- The production of plasticizers for polymers like PVC.[9]
- As a curing agent in the rubber industry.[9]

- The synthesis of esters and fatty acid derivatives used in lubricants and surfactants.[9]
- Heterogeneous catalysis, where it serves as a precursor for cobalt oxide catalysts.[2]

Relevance to Drug Development

While direct applications of **Cobalt bis(2-ethylhexanoate)** in drug formulations are not prominent, its role as a catalyst in the synthesis of complex organic molecules and pharmaceutical intermediates is of significant interest to drug development professionals.[9] The catalytic properties of cobalt complexes are an active area of research, with studies exploring their potential in various organic transformations that are crucial for the synthesis of novel therapeutic agents. Furthermore, research into the biological activity of cobalt complexes, such as their antifungal properties, highlights the potential for developing new metallodrugs.[16] Studies have also investigated the *in vivo* effects of novel cobalt(II) complexes, indicating the ongoing exploration of the biological implications of such compounds.[17]

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